

Trimethylcetylammonium p-toluenesulfonate safety and handling

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Compound of Interest

Compound Name: *Trimethylcetylammonium p-toluenesulfonate*

Cat. No.: *B092562*

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An In-depth Technical Guide to the Safety and Handling of **Trimethylcetylammonium p-toluenesulfonate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylcetylammonium p-toluenesulfonate (CTAT), also known as cetyltrimethylammonium p-toluenesulfonate, is a quaternary ammonium salt utilized in various applications, including as a surfactant, antistatic agent, and hair conditioning agent in cosmetics.^[1] Its effective use in research and drug development necessitates a thorough understanding of its safety profile and proper handling procedures to minimize risk to laboratory personnel. This guide provides a comprehensive overview of the known hazards, safe handling and storage protocols, and emergency procedures for CTAT.

Hazard Identification and Classification

CTAT is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are associated with its irritant properties and potential for acute toxicity.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][3]
- H400: Very toxic to aquatic life.[1]

The following diagram illustrates the GHS hazard pictograms and corresponding warnings for **Trimethylcetylammonium p-toluenesulfonate**.

GHS Hazard Classification for CTAT

Physical and Chemical Properties

Understanding the physical and chemical properties of CTAT is essential for its safe handling and storage.

Property	Value
Molecular Formula	C ₂₆ H ₄₉ NO ₃ S
Molar Mass	455.74 g/mol [4]
Appearance	Off-white solid
Melting Point	245-250°C[4]
Density	0.49 g/cm ³ at 20°C[4]
Solubility in Water	10 g/L[4]
pH	6-8 (saturated aqueous solution at 20°C)[4]

Toxicological Information

The primary toxicological concern with CTAT is acute oral toxicity and irritation to the skin, eyes, and respiratory system.

Endpoint	Result	Species
Acute Oral Toxicity (LD50)	675 mg/kg	Rabbit[4]
Skin Irritation	Causes skin irritation[1][3]	Not specified
Eye Irritation	Causes serious eye irritation[1][2][3]	Not specified
Respiratory Irritation	May cause respiratory irritation[1][3]	Not specified
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or ACGIH.[3]	Not applicable

Experimental Protocols Cited

While detailed experimental protocols for the toxicological studies are not publicly available, the reported data is based on standardized testing methods, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) for chemical safety testing. The LD50 value, for instance, is a standardized measure of the lethal dose of a substance.

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure a safe working environment.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3][5]
- Avoid the formation of dust and aerosols.[3]
- Do not breathe dust.[5]

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[5\]](#)
- Wear appropriate personal protective equipment (PPE).[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where CTAT is handled.[\[2\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[7\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[7\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[7\]](#)
- Store below +30°C.[\[4\]](#)
- Protect from moisture.[\[2\]](#)[\[3\]](#)
- Store in a corrosives area.[\[5\]](#)[\[7\]](#)
- Segregate from incompatible materials such as strong oxidizing agents.[\[5\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are essential to prevent exposure to CTAT.

Control	Specification
Engineering Controls	Use a chemical fume hood or other local exhaust ventilation.[3] Ensure eyewash stations and safety showers are close to the workstation.[5]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133).[3][5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulates filter.[5]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor. [5] [7]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower for at least 15 minutes. Immediate medical attention is required. [5] [7]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If you feel unwell, get medical advice/attention. [2] [7]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor immediately. [2] [7]

Spill and Disposal Procedures

Proper procedures must be followed for cleaning up spills and disposing of CTAT waste.

Spill Response:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Avoid dust formation.
- Wear appropriate PPE.
- Sweep up and shovel into a suitable container for disposal.
- Avoid release to the environment.[\[5\]](#)

The following diagram outlines a general workflow for responding to a CTAT spill.

CTAT Spill Response Workflow

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[2][7]
- Disposal should be in accordance with local, regional, and national regulations.

Conclusion

Trimethylcetylammonium p-toluenesulfonate is a valuable compound in research and development, but it presents definite hazards that require careful management. By understanding its properties and adhering to the safety and handling procedures outlined in this guide, researchers, scientists, and drug development professionals can work with CTAT safely and effectively, minimizing risks to themselves and the environment.

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